Application of Remote Sensing for Assessing Agricultural Damage in Ukraine

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The ongoing conflict in Ukraine has caused significant disruption to its agricultural sector, a critical component of both the national and global food supply. Remote sensing technology has emerged as an indispensable tool for objectively and safely assessing the extent of this damage over large areas. This document provides detailed application notes and protocols for utilizing satellite imagery to monitor and quantify war-induced agricultural damage in Ukraine.

Introduction to Remote Sensing for Agricultural Damage Assessment

Earth observation data from satellites provides a synoptic and regular means to monitor agricultural lands, which is particularly crucial in conflict zones where ground access is limited and dangerous.[1][2] Various satellite platforms and analytical techniques can be employed to detect and map different types of damage, including:

- Direct Damage: Craters from artillery, burned fields, and destruction of agricultural infrastructure.[1][3]

- Indirect Damage: Unplanted or abandoned fields, changes in cropping patterns, and disruptions to harvesting activities.[1][4]

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The primary satellite data sources for these applications are publicly available medium-resolution imagery from the European Space Agency's Sentinel missions and very-high-resolution (VHR) commercial satellite data.[3] Machine learning and deep learning models are increasingly used to automate the process of damage detection and classification.[2][5][6]

Quantitative Assessment of Agricultural Damage

Remote sensing analysis has enabled the quantification of significant agricultural losses in Ukraine since the onset of the full-scale invasion.

Damage Indicator	2022	2023	2022-2023 Total	Key Regions Affected	Source
Damaged Agricultural Land (hectares)	~500,000	-	-	10 regions	[5]
Damaged Agricultural Land (hectares)	743,500	801,000	1,544,500	Donetsk, Zaporizhzhya, Kherson, Kharkiv	[3]
Total Damaged Agricultural Area (hectares)	-	-	1,544,952 (5.72% of total)	Donetsk, Zaporizhia, Kherson	[7][8]
Abandoned Cropland (2023)	-	~7% of total cropland	-	Along front lines	[4]

Crop Type	Damaged Area (2022-2023) (hectares)	Source
Wheat	509,107	[7][8]
Sunflower	114,302	[7][8]
Maize	68,830	[7][8]
Rapeseed	4,029	[7][8]
Other Crops	16,561	[7][8]

Experimental Protocols

Protocol for General Agricultural Damage Assessment using Sentinel-2 Data

This protocol outlines a methodology for identifying and classifying agricultural areas damaged by military activities using freely available Sentinel-2 satellite data.[5]

Objective: To automatically identify and map damaged agricultural fields.

Materials:

- Sentinel-2 satellite imagery (10m resolution spectral bands).

- Geographic Information System (GIS) software (e.g., QGIS, ArcGIS).

- Python environment with libraries for geospatial analysis (e.g., Rasterio, GeoPandas) and machine learning (e.g., Scikit-learn).

Methodology:

- Data Acquisition and Pre-processing:

  - Download Sentinel-2 Level-2A surface reflectance data for the area of interest (AOI) and time periods before and during the conflict.

  - Create cloud-free composites of the satellite images for biweekly periods.[9]

- Feature Extraction:

    - Calculate various vegetation indices from the spectral bands. Commonly used indices include:

        - Normalized Difference Vegetation Index (NDVI): A primary indicator of vegetation health.[7][8][9]

        - Green Chlorophyll Index (GCI): Sensitive to chlorophyll content.[7][8]

    - Compute statistical metrics for each field over time (e.g., mean, standard deviation of indices).

- Classification:

    - Utilize a Random Forest classifier, a robust machine learning algorithm, to distinguish between damaged and undamaged fields.[5][6][7]

    - Train the classifier using a labeled dataset of known damaged and undamaged fields.

- Anomaly Detection:

    - Within the fields classified as damaged, apply an anomaly detection method to pinpoint the specific locations of damage.[7][8]

    - This can be achieved by identifying pixels with values that significantly deviate from the field's average spectral or index values.[7][8]

- Validation:

    - Assess the accuracy of the classification using metrics such as F1-score, producer's accuracy, and user's accuracy. Reported accuracies for this type of methodology are around 0.85.[5]

Protocol for Detecting Artillery Craters using Multi-modal Data

This protocol describes an advanced method for detecting artillery craters by fusing data from different satellite sensors.[1]

Objective: To accurately map the locations of artillery craters in agricultural fields.

Materials:

- Very-High-Resolution (VHR) satellite imagery (e.g., Maxar/WorldView-3).

- Moderate resolution satellite imagery (e.g., Sentinel-2).

- Thermal imagery from sensors like MODIS/VIIRS, Landsat, or ECOSTRESS.

- Deep learning framework (e.g., TensorFlow, PyTorch).

Methodology:

- Data Acquisition:

  - Acquire VHR imagery for specific areas of interest where cratering is suspected.

  - Obtain time-series of moderate resolution optical and thermal imagery covering the broader region.

- Thermal Anomaly Detection:

  - Use thermal bands from MODIS/VIIRS, Landsat, or ECOSTRESS to identify thermal anomalies which can serve as a proxy for potential shelling locations.[1]

- VHR Image Analysis:

  - Incorporate Short-Wave Infrared (SWIR) spectral bands from VHR imagery (e.g., WorldView-3 has eight SWIR bands) to enhance crater detection.[1]

- Data Fusion and Deep Learning:

  - Develop data fusion methods to combine the irregular VHR imagery with the regular, moderate-resolution Sentinel-2 data.[1]

- Employ a deep learning model, such as a U-Net architecture, to detect the spatial patterns of craters.[1][2] This approach is more effective than traditional pixel-based methods.[1][2]

- Validation:

  - Visually verify the detected craters using the VHR imagery.

  - Compare results with any available ground truth information.
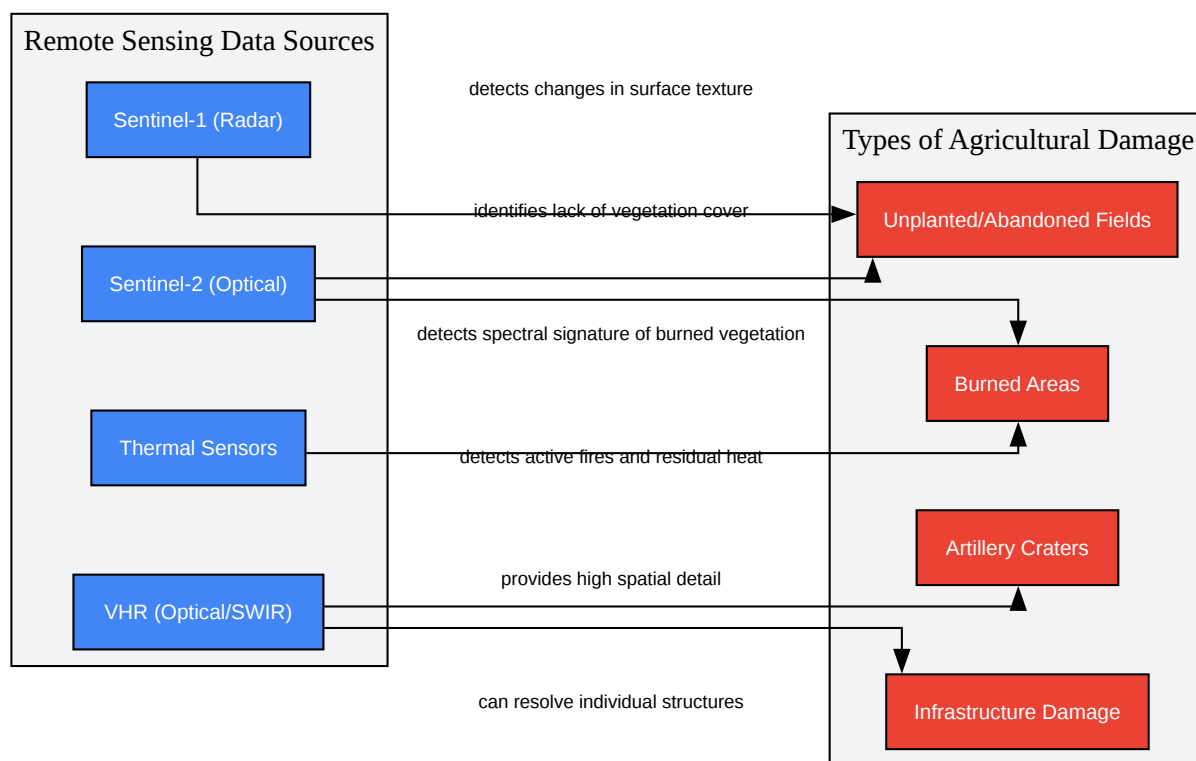
Visualizations

Experimental Workflows
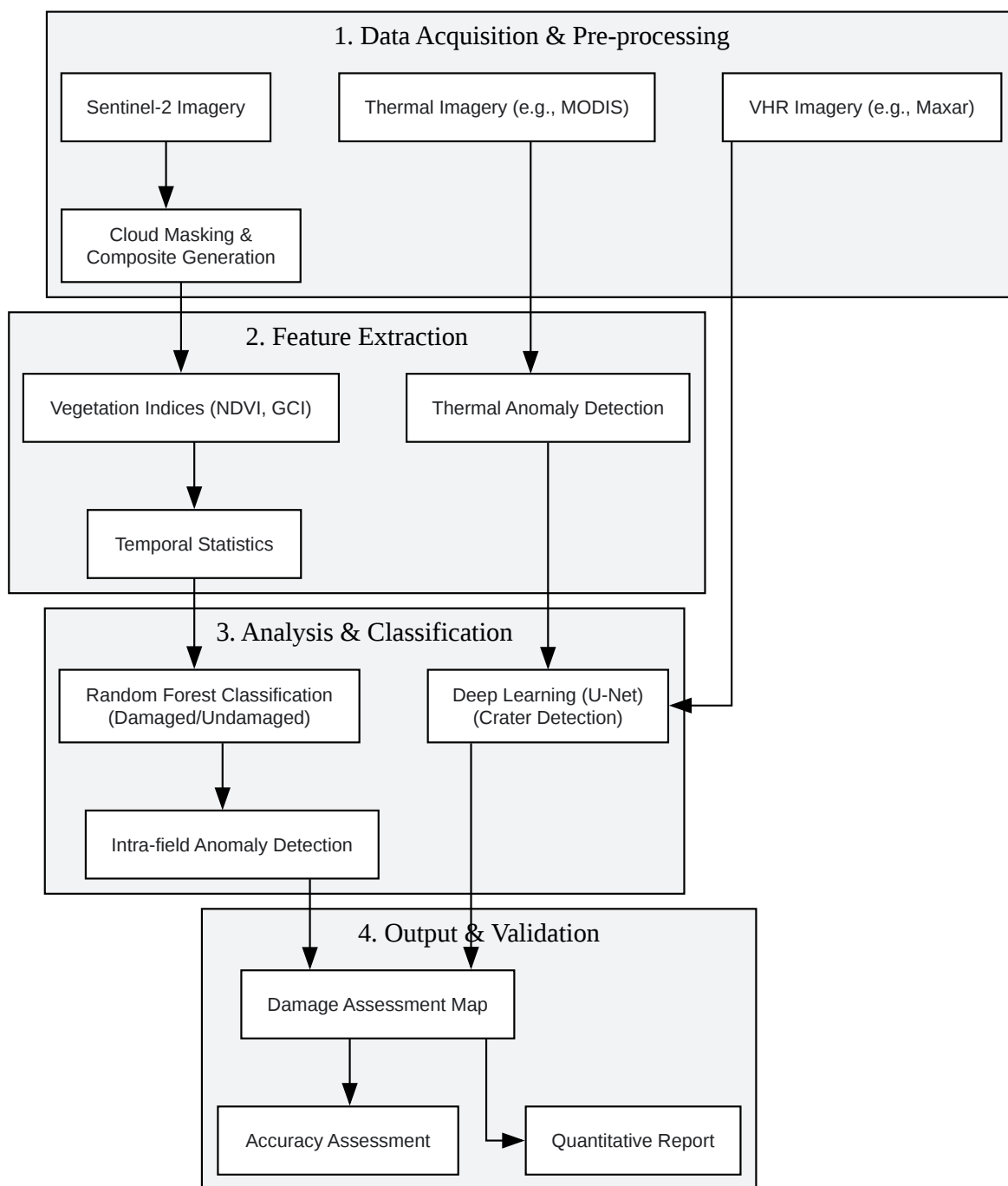
Caption: Workflow for assessing agricultural damage in Ukraine.

Logical Relationships

Remote Sensing Data Sources

Sentinel-1 (Radar)

Sentinel-2 (Optical)

Thermal Sensors

VHR (Optical/SWIR)

detects changes in surface texture

identifies lack of vegetation cover

detects spectral signature of burned vegetation

detects active fires and residual heat

provides high spatial detail

can resolve individual structures

Types of Agricultural Damage

Unplanted/Abandoned Fields

Burned Areas

Artillery Craters

Infrastructure Damage

Caption: Relationship between data sources and damage types.

Challenges and Limitations

While remote sensing is a powerful tool, it is not without its limitations:

- Cloud Cover: Optical satellite imagery can be obscured by clouds, which can be a significant issue in certain regions and seasons, potentially delaying analysis.[7][8]

- Spatial Resolution: The 10-meter resolution of Sentinel-2 may not be sufficient to detect small-scale damage like individual small craters.[7][8] Very-high-resolution imagery, which

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can overcome this, is often costly and has limited coverage.

- Distinguishing Causes of Damage: It can be challenging to differentiate between damage caused by military actions and damage from other sources, such as agricultural practices (e.g., prescribed burning) or natural events (e.g., hail, drought), without ancillary data.[1]

- Data Availability in Real-Time: The analysis of highly detailed satellite data can be limited by the availability of such images in real-time.[3]

Conclusion

The application of remote sensing provides a robust and evidence-based approach to assessing agricultural damage in conflict-ridden areas like Ukraine. By combining data from multiple satellite sensors and employing advanced analytical techniques such as machine learning, it is possible to generate timely and accurate information on the extent and nature of the damage. This information is vital for humanitarian aid organizations, government agencies, and international bodies for planning recovery efforts, ensuring food security, and documenting the impacts of the conflict.[5]

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